

An In-depth Technical Guide to Coccineone B: Physical and Chemical Properties

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Compound of Interest

Compound Name: Coccineone B

Cat. No.: B15592688

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Introduction

Coccineone B is a naturally occurring flavonoid, specifically classified as a rotenoid, that has been isolated from the roots of *Boerhaavia coccinea*, a plant species with a history of use in traditional medicine.^[1] As a member of the flavonoid family, **Coccineone B** is of significant interest to the scientific community for its potential therapeutic applications, including anti-inflammatory and anticancer activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Coccineone B**, detailed experimental protocols for its isolation, and an exploration of its biological activities and potential mechanisms of action.

Chemical and Physical Properties

Coccineone B possesses a core chromeno[3,4-b]chromen-12-one heterocyclic structure, characteristic of rotenoids. Its chemical identity and fundamental properties are summarized in the tables below.

Identifier	Value
IUPAC Name	6,9,11-trihydroxy-6H-chromeno[3,4-b]chromen-12-one
Molecular Formula	C ₁₆ H ₁₀ O ₆
Molecular Weight	298.25 g/mol
CAS Number	135626-13-0
Computed Physicochemical Property	Value
XLogP3	2.1
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	0
Exact Mass	298.047738 g/mol
Topological Polar Surface Area	108 Å ²
Heavy Atom Count	22

Spectroscopic Data

The structural elucidation of **Coccineone B** has been primarily achieved through spectroscopic techniques. While a complete set of published data is not readily available, a known ¹³C-NMR spectrum provides key insights into its carbon framework.

¹³C-NMR Spectrum

A publicly available ¹³C-NMR spectrum for **Coccineone B** exists and is a critical tool for its identification and structural confirmation. Researchers can access this data through public chemical databases for comparison with experimentally obtained spectra.

Experimental Protocols

Isolation and Purification of Coccineone B from Boerhaavia diffusa

While a specific, detailed protocol for the isolation of **Coccineone B** is not extensively documented in publicly available literature, a general methodology can be inferred from the isolation of other rotenoids, such as Boeravinone B, from the same plant genus. The following is a generalized workflow that can be adapted and optimized for the specific isolation of **Coccineone B**.

1. Plant Material Collection and Preparation:

- Collect fresh roots of *Boerhaavia diffusa*.
- Thoroughly wash the roots to remove any soil and debris.
- Air-dry the roots in a well-ventilated area until they are completely devoid of moisture.
- Grind the dried roots into a fine powder using a mechanical grinder.

2. Extraction:

- Perform a Soxhlet extraction of the powdered root material with methanol or ethanol for several hours. The choice of solvent may be optimized based on preliminary screening.
- Alternatively, maceration of the powdered roots with the chosen solvent at room temperature for an extended period (e.g., 24-48 hours) with occasional shaking can be employed.
- After extraction, filter the mixture to separate the extract from the plant residue.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude extract.

3. Chromatographic Purification:

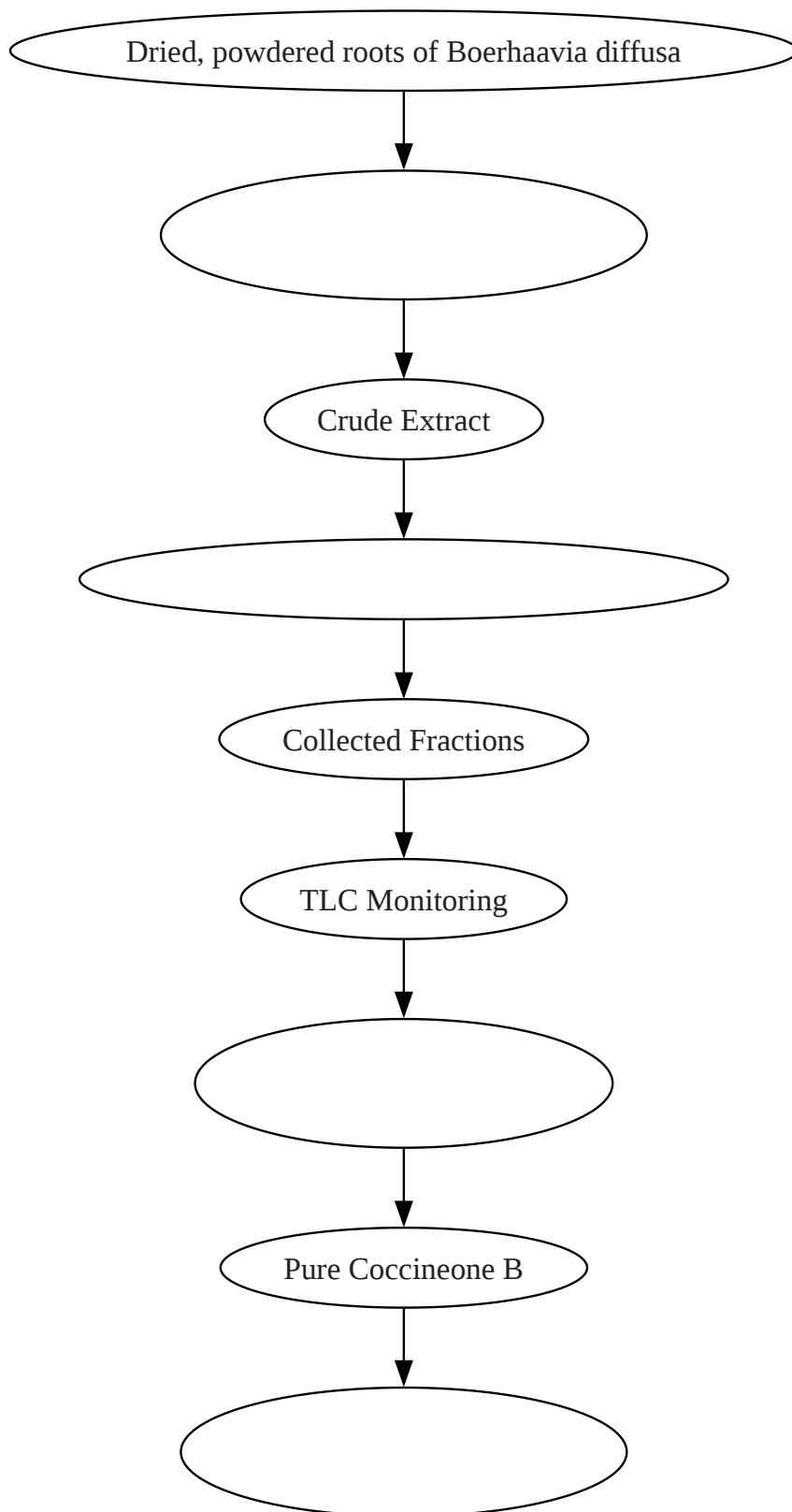
- Subject the crude extract to column chromatography using silica gel as the stationary phase.
- Create a solvent gradient of increasing polarity to elute the different components of the extract. A common solvent system for separating flavonoids is a mixture of n-hexane and

ethyl acetate, or chloroform and methanol, with a gradually increasing proportion of the more polar solvent.

- Collect fractions and monitor them using thin-layer chromatography (TLC) to identify fractions containing compounds with similar R_f values.
- Pool the fractions containing the compound of interest and concentrate them.
- Further purification can be achieved through preparative TLC or high-performance liquid chromatography (HPLC) to isolate pure **Coccineone B**.

4. Structure Elucidation:

- Confirm the identity and purity of the isolated compound using spectroscopic methods, including ¹H-NMR, ¹³C-NMR, mass spectrometry (MS), and infrared (IR) spectroscopy.



A generalized workflow for the isolation and purification of Coccineone B.

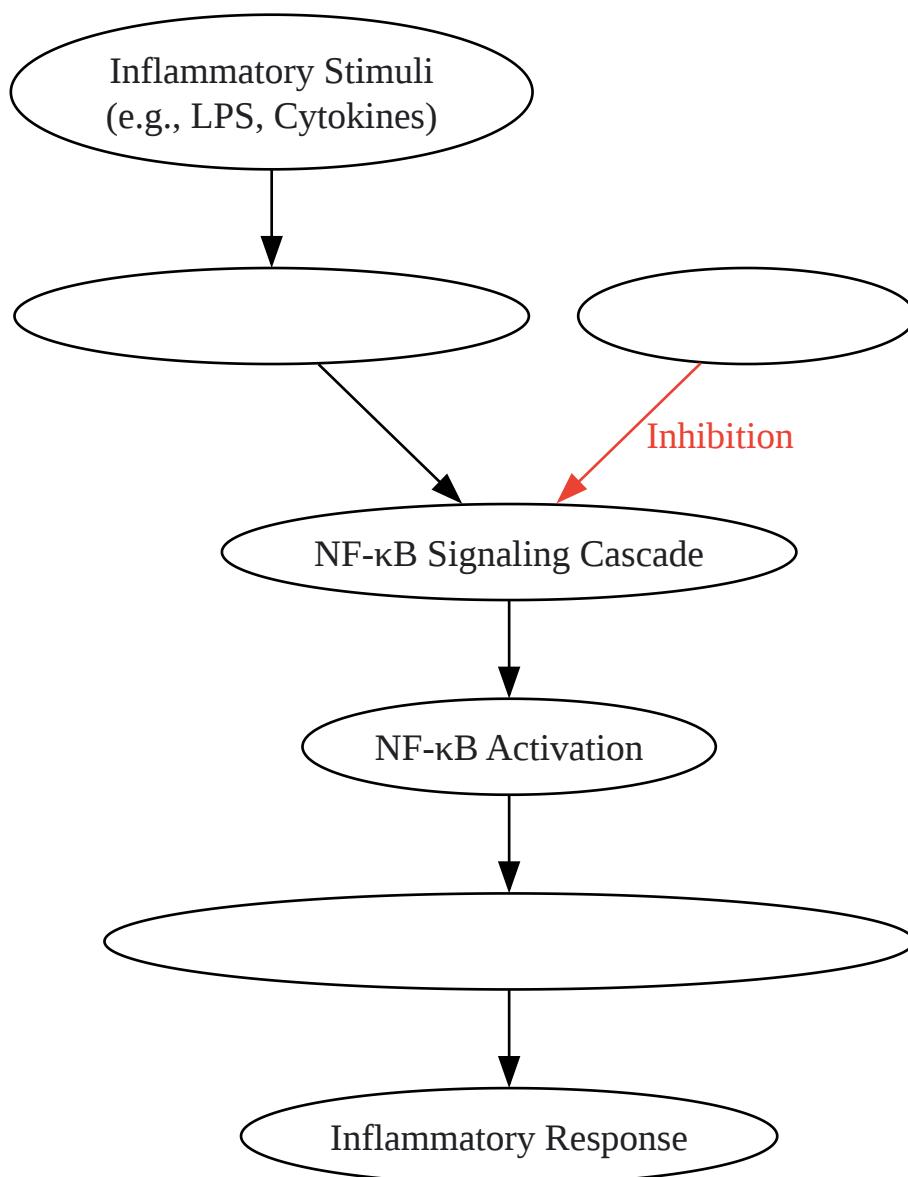
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Biological Activity and Potential Signaling Pathways

Extracts of *Boerhaavia diffusa*, rich in rotenoids like **Coccineone B**, have demonstrated a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. While research on the specific mechanism of action of **Coccineone B** is still emerging, the activities of structurally related rotenoids provide valuable insights into its potential signaling pathway interactions.

Anti-inflammatory Activity

Rotenoids isolated from *Boerhaavia diffusa* have been shown to possess anti-inflammatory properties. One of the key mechanisms underlying inflammation involves the activation of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. It is plausible that **Coccineone B** may exert its anti-inflammatory effects by inhibiting the activation of NF-κB, thereby downregulating the expression of pro-inflammatory cytokines and mediators.



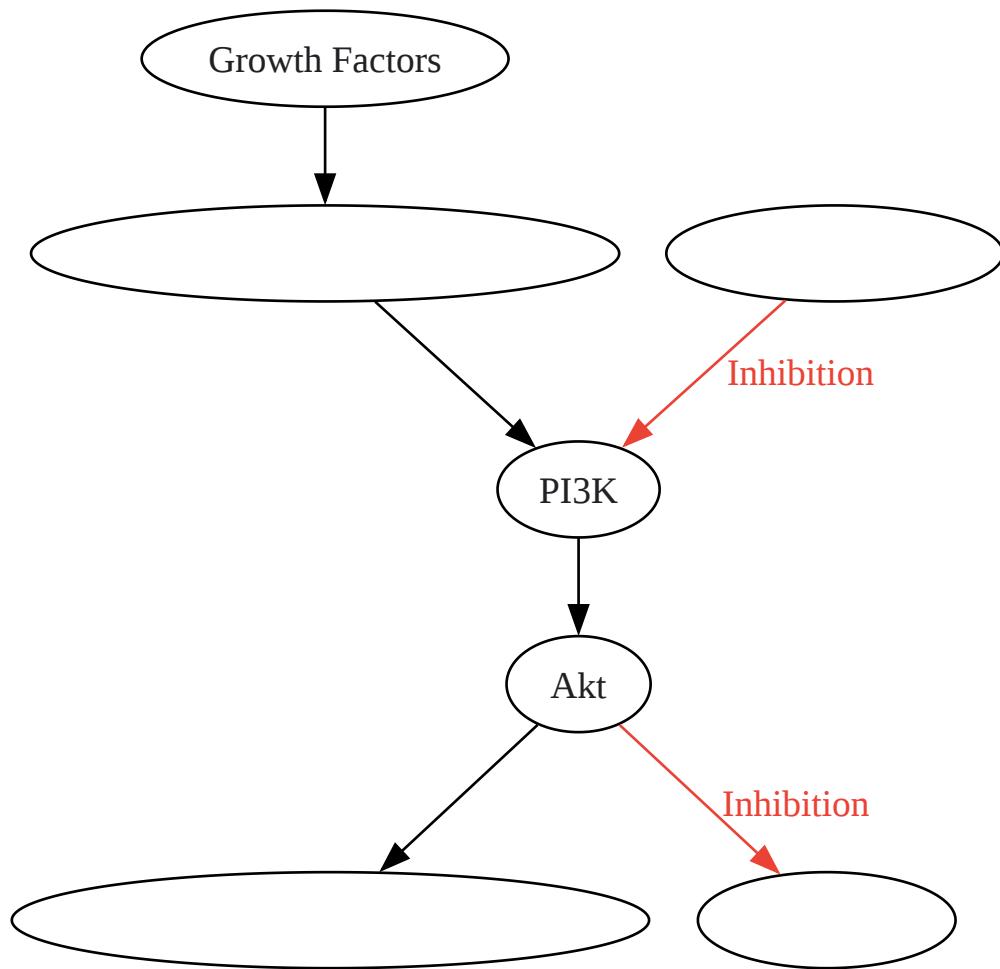
A potential mechanism of anti-inflammatory action for Coccineone B.

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Anticancer Activity

The anticancer potential of *Boerhaavia diffusa* extracts has been attributed to their ability to induce apoptosis (programmed cell death) in cancer cells. The PI3K/Akt signaling pathway is a critical regulator of cell survival and proliferation, and its dysregulation is a common feature of many cancers. Boeravinone B, a related rotenoid, has been shown to modulate the PI3K/Akt

pathway. It is hypothesized that **Coccineone B** may also exert its anticancer effects by inhibiting the PI3K/Akt pathway, leading to the induction of apoptosis in cancer cells.



A potential mechanism of anticancer action for Coccineone B.

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Conclusion

Coccineone B is a promising natural product with the potential for significant therapeutic applications. This guide has summarized the current knowledge of its physical and chemical properties and provided a framework for its isolation and purification. Further research is warranted to fully elucidate its spectroscopic characteristics, confirm its biological activities, and definitively map its interactions with cellular signaling pathways. Such studies will be crucial for unlocking the full therapeutic potential of this intriguing flavonoid.

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References

- 1. medchemexpress.com [medchemexpress.com]
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